

A Technical Guide to Commercial High-Purity 2-Sulfoterephthalic Acid for Researchers

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Compound of Interest

Compound Name: 2-sulfoterephthalic Acid

Cat. No.: B8772342

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This document serves as a technical resource for researchers, scientists, and drug development professionals involved in the procurement and quality assessment of high-purity **2-sulfoterephthalic acid**. As a specialized chemical intermediate, ensuring high purity is critical for applications in advanced polymer synthesis, development of metal-organic frameworks (MOFs), and as a starting material in pharmaceutical manufacturing. This guide provides an overview of commercial suppliers, quantitative purity data, and a representative analytical protocol for quality verification.

Commercial Availability and Purity Specifications

2-Sulfoterephthalic acid is most commonly available commercially as its monosodium salt (CAS No. 19089-60-2). The di-acid form (CAS No. 4991-22-4) is less frequently listed. Purity levels for research and commercial grades are typically high, with suppliers consistently citing values of 95% to over 98%, as determined by High-Performance Liquid Chromatography (HPLC).

The following table summarizes publicly available data from various commercial suppliers. Researchers should always request a lot-specific Certificate of Analysis (CoA) to obtain precise purity data and impurity profiles.

Supplier	Product Name	CAS Number	Stated Purity	Analytical Method
Otto Chemie Pvt. Ltd.	2-Sulfoterephthalic acid monosodium salt	19089-60-2	>98.0%	HPLC (T)
Tokyo Chemical Industry (TCI)	Monosodium 2-Sulfoterephthalate	19089-60-2	>98.0%	HPLC (T) / Area%
HENAN SUNLAKE ENTERPRISE CORP.	2-SULFOTEREPHTHALIC ACID MONOSODIUM SALT	19089-60-2	98%	Not Specified
Aladdin Scientific	2-Sulfoterephthalic Acid Monosodium Salt	19089-60-2	min 98%	HPLC
Sigma-Aldrich (via AstaTech, Inc.)	2-SULFOTEREPHTHALIC ACID MONOSODIUM SALT	19089-60-2	95%	Not Specified

Quality Control and Purity Analysis

The primary method for determining the purity of **2-sulfoterephthalic acid** and its salts is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. This technique allows for the separation and quantification of the main component from process-related impurities, such as isomers (e.g., 3-sulfoterephthalic acid), starting materials, and degradation products.

Representative Experimental Protocol: Purity Determination by RP-HPLC

While supplier-specific protocols are proprietary, the following method is a representative procedure for the purity analysis of **2-sulfoterephthalic acid** monosodium salt, based on established methods for aromatic dicarboxylic and sulfonic acids.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Objective: To determine the purity of **2-sulfoterephthalic acid** monosodium salt by quantifying the main peak area as a percentage of the total peak area in the chromatogram.

2. Instrumentation and Materials:

- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Sample Diluent: Water/Acetonitrile (90:10 v/v).
- Standard: A qualified reference standard of **2-sulfoterephthalic acid** monosodium salt.
- Sample Preparation: Accurately weigh approximately 10 mg of the sample and dissolve in 100 mL of the sample diluent to create a 100 µg/mL solution. Filter through a 0.45 µm syringe filter before injection.[\[2\]](#)

3. Chromatographic Conditions:

Parameter	Value
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	230 nm
Injection Volume	10 µL
Gradient Program:	
Time (min)	% Mobile Phase A
0	95
20	50
25	50
26	95
30	95

4. System Suitability:

- Inject the standard solution six times.
- The relative standard deviation (RSD) for the peak area of **2-sulfoterephthalic acid** should be $\leq 2.0\%$.

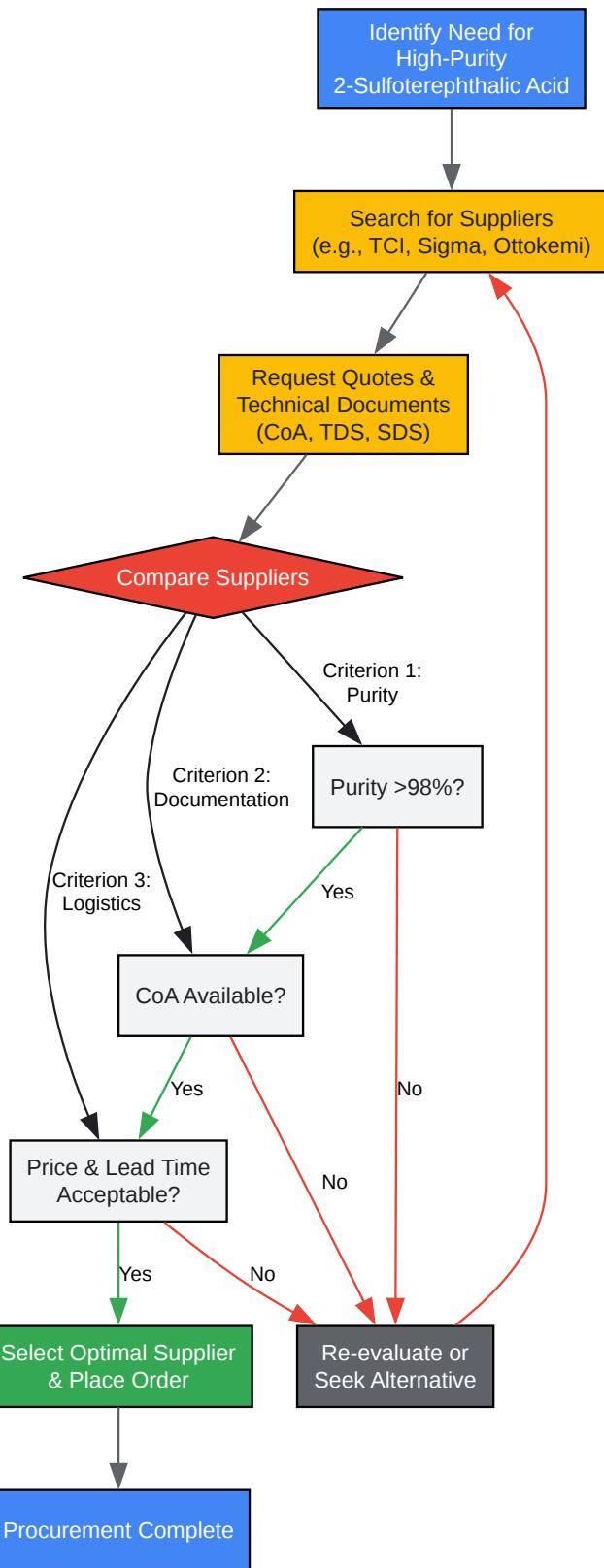
5. Analysis and Calculation:

- Inject the prepared sample solution.
- Integrate all peaks in the chromatogram, disregarding peaks from the solvent front.
- Calculate the purity by area percent:

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

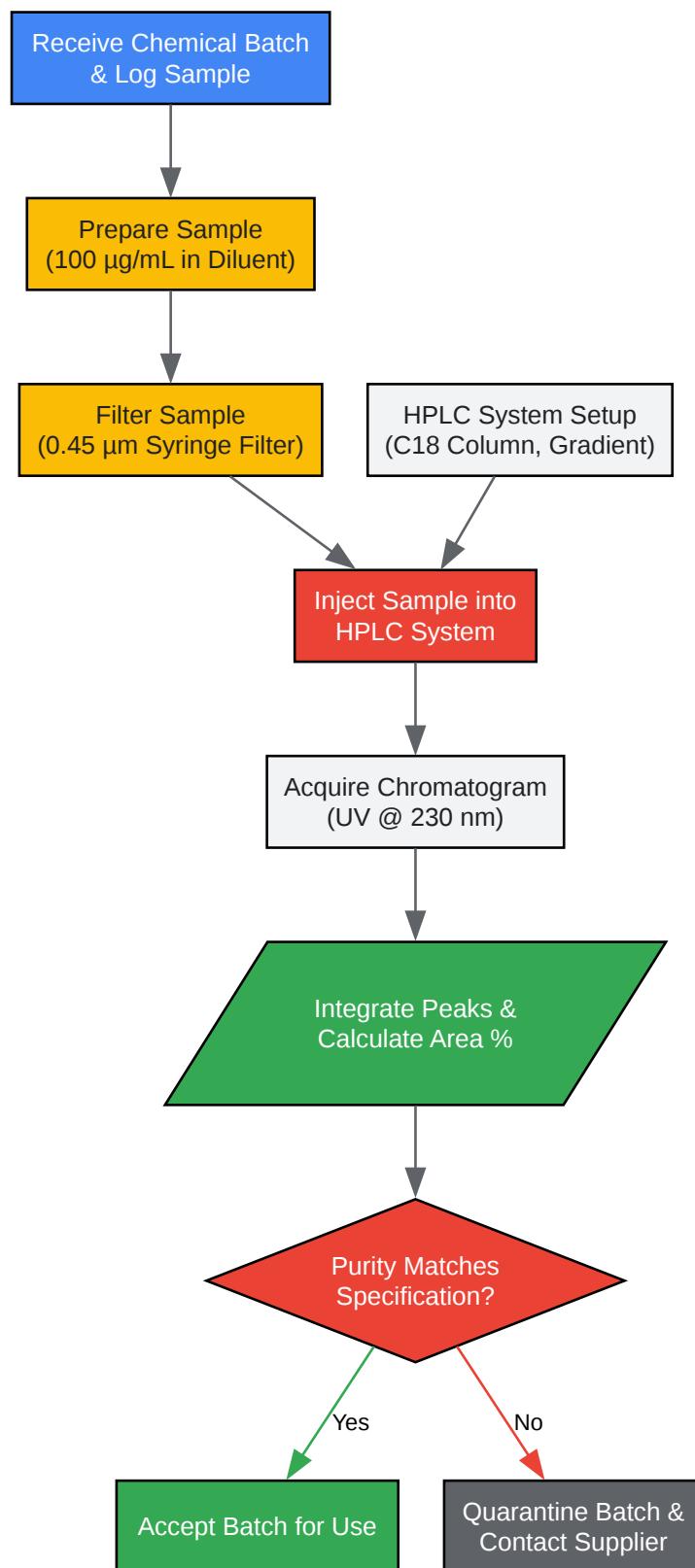
Workflow Visualizations

To aid researchers in the procurement and analysis process, the following diagrams illustrate key decision-making and experimental workflows.



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Caption: Logical workflow for selecting a commercial supplier.



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Caption: Experimental workflow for HPLC-based purity verification.

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